

# Amberlite CG-400 safety data sheet and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Amberlite CG-400

Cat. No.: B7765734

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An In-depth Technical Guide to Amberlite™ CG-400: Safety, Handling, and Experimental Applications

This guide provides comprehensive safety data, handling procedures, and a representative experimental protocol for Amberlite™ CG-400, a strongly basic anion exchange resin. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Safety Data Sheet (SDS) Summary

The following sections summarize the critical safety information derived from the material safety data sheet for Amberlite™ CG-400.

## Hazard Identification and Safety Precautions

Amberlite™ CG-400 may cause eye, skin, respiratory, and digestive tract irritation[1]. The toxicological properties of the material have not been fully investigated[1]. It is classified as an irritant, and caution should be exercised during handling[1][2].

Hazard Information	Details	References
GHS Classification	H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation.	<a href="#">[3]</a> <a href="#">[4]</a>
Hazard Codes	Xi (Irritant)	<a href="#">[2]</a> <a href="#">[3]</a>
Risk Statements	36/37/38 (Irritating to eyes, respiratory system and skin)	<a href="#">[2]</a> <a href="#">[3]</a>
Safety Statements	26-36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice; Wear suitable protective clothing)	<a href="#">[2]</a> <a href="#">[3]</a>
Precautionary Statements	P261, P305 + P351 + P338	<a href="#">[3]</a>
Emergency Overview	Appearance: Orange-yellow crystalline powder. Caution! May cause eye and skin irritation. May cause respiratory and digestive tract irritation.	<a href="#">[1]</a>

## Personal Protective Equipment (PPE) and Engineering Controls

Proper protective measures are essential when working with Amberlite™ CG-400 to minimize exposure and ensure safety.

Protection Type	Specification	References
Engineering Controls	Use adequate ventilation to keep airborne concentrations low.	<a href="#">[1]</a>
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Respiratory Protection	Follow OSHA (29 CFR 1910.134) or European Standard EN 149 respirator regulations. Use a NIOSH/MSHA or EN 149 approved respirator if exposure limits are exceeded.	<a href="#">[1]</a> <a href="#">[6]</a>

## Physical and Chemical Properties

The physical and chemical characteristics of Amberlite™ CG-400 are summarized below. Note that some properties are not readily available in the provided safety data sheets[\[1\]](#).

Property	Value	References
Physical State	Crystalline powder	[1]
Appearance	Orange-yellow	[1]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	354.44 g/mol	[2][3][4]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[3]
Boiling Point	543.0 ± 50.0 °C at 760 mmHg	[3]
Flash Point	282.2 ± 30.1 °C	[3]
Solubility	Not available	[1]
pH	Not available	[1]

## Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial for maintaining the stability and safety of the resin.

### Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of Amberlite™ CG-400.

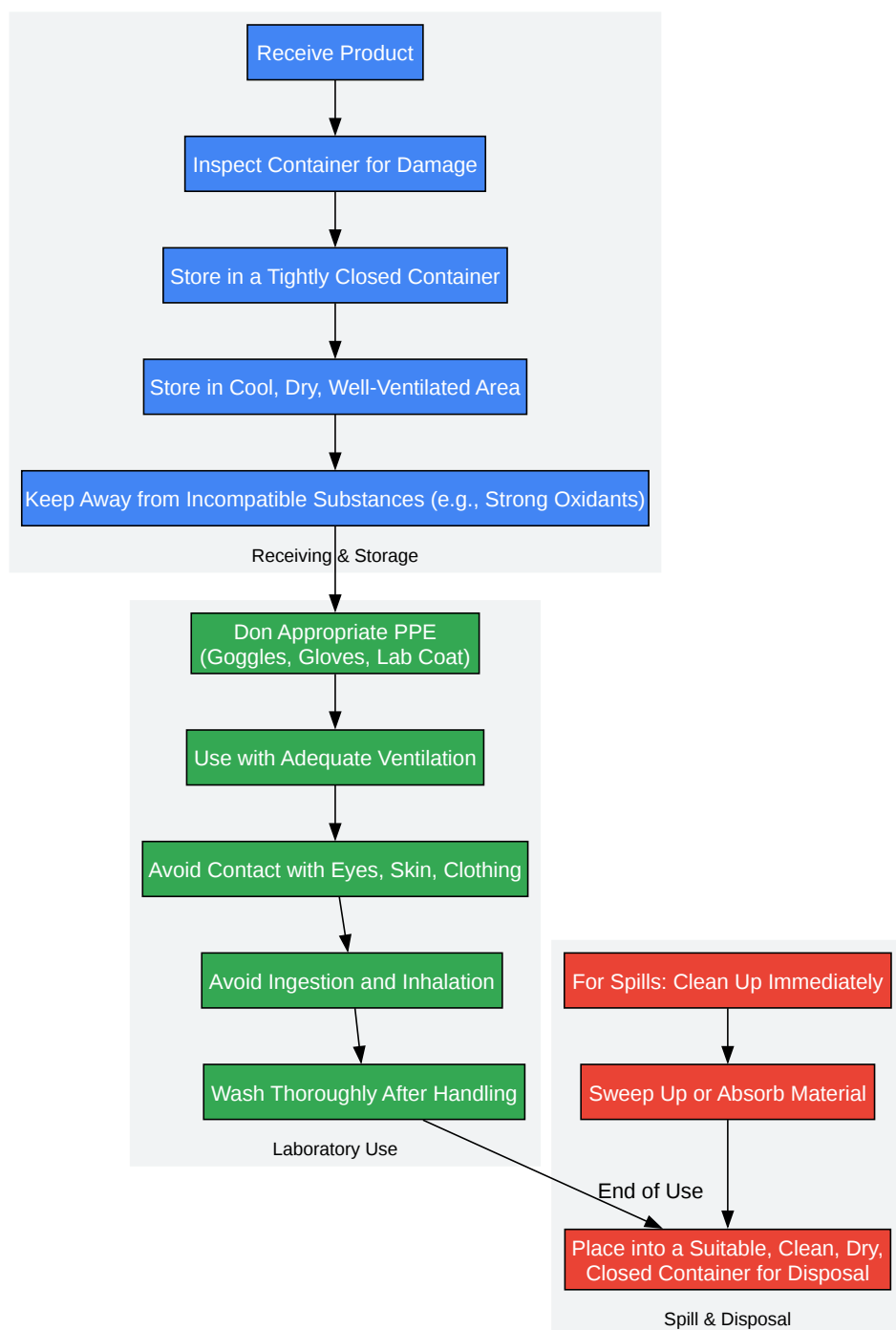


Diagram 1: Safe Handling and Storage Workflow

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Caption: Workflow for receiving, storing, handling, and disposing of Amberlite™ CG-400.

Handling:

- Wash thoroughly after handling[1].
- Use with adequate ventilation to keep airborne concentrations low[1].
- Avoid contact with eyes, skin, and clothing[1].
- Keep the container tightly closed[1].
- Avoid ingestion and inhalation[1].

#### Storage:

- Store in a tightly closed container[1].
- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidants[1].
- The recommended storage temperature is around 20°C[1].

## Stability and Reactivity

- Chemical Stability: The resin is stable under normal temperatures and pressures[1].
- Conditions to Avoid: Avoid incompatible materials and strong oxidants[1].
- Incompatibilities: It is incompatible with oxidizing agents[1].
- Hazardous Decomposition Products: Decomposition may produce hydrogen chloride, carbon monoxide, carbon dioxide, and other irritating and toxic fumes[1].

## First-Aid and Emergency Measures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Procedure	References
Eyes	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Skin	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[1]
Ingestion	Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]
Spills/Leaks	Clean up spills immediately. Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal. Ensure adequate ventilation.	[1]
Fire Fighting	Use water spray, dry chemical, carbon dioxide, or appropriate foam. Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[1][5]

## Experimental Protocols: Anion-Exchange Chromatography

Amberlite™ CG-400 is a strong anion-exchange resin used in low-pressure liquid chromatography (LPLC) for the separation and purification of molecules such as amino acids and proteins[7]. The following is a generalized protocol for its use in a laboratory setting.

### General Experimental Workflow

The diagram below outlines the typical steps for performing column chromatography with an ion-exchange resin like Amberlite™ CG-400.



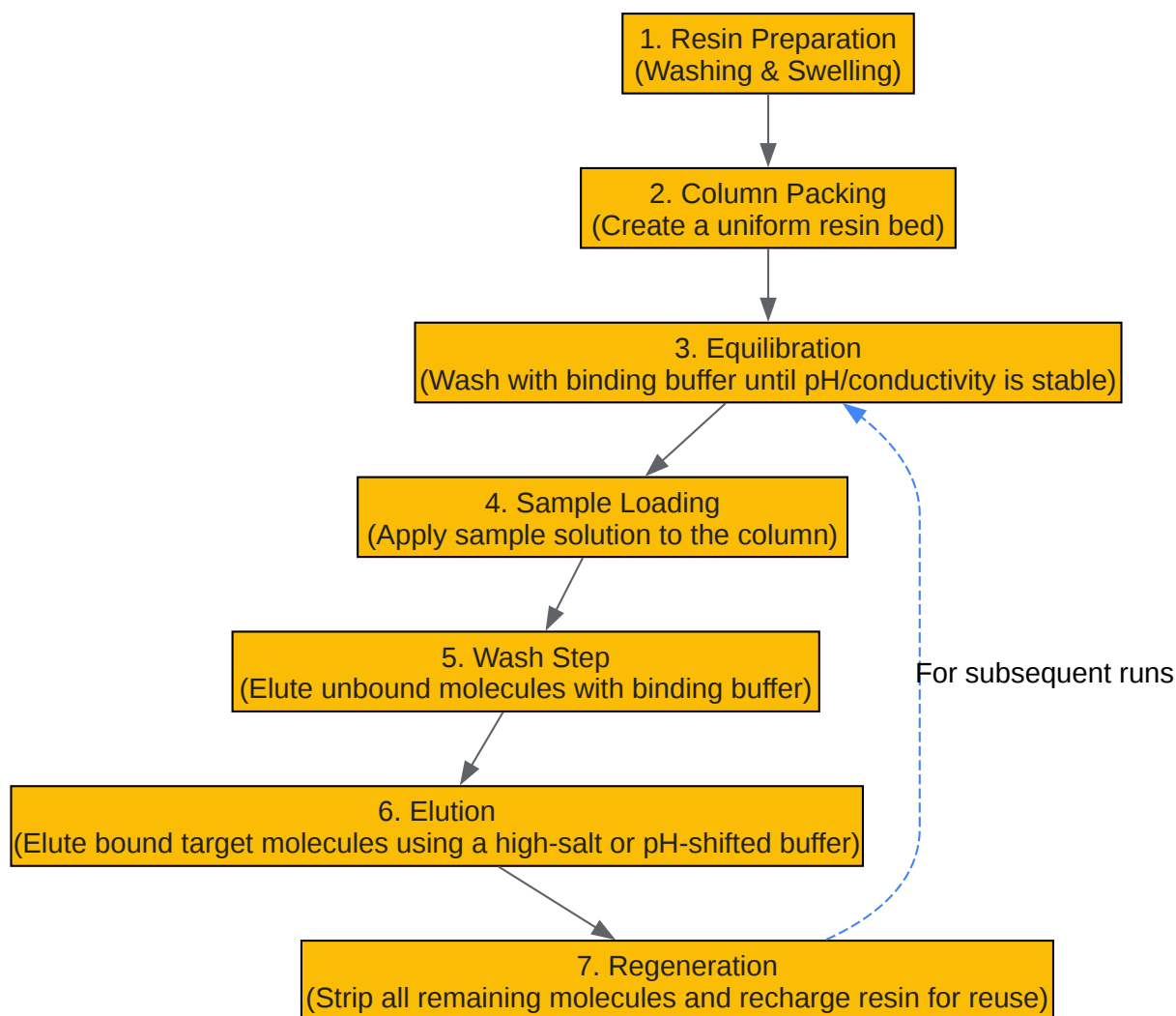


Diagram 2: General Ion-Exchange Chromatography Workflow

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Caption: A step-by-step workflow for a typical anion-exchange chromatography experiment.

## Detailed Methodologies

### 1. Resin Preparation (Pre-treatment):

- To wet the resin and remove preservatives, suspend the required amount in methanol or another suitable organic solvent and allow it to swell[8]. This can take from a couple of hours to overnight.
- Wash the resin extensively with deionized water to remove the organic solvent and any impurities[8]. This is often done in a large beaker, allowing the resin to settle and decanting the supernatant.
- The resin may be further washed with high-concentration salt solutions (e.g., 1 M NaCl) followed by acid and base washes (e.g., 0.1 M HCl and 0.1 M NaOH) to remove any residual contaminants, with thorough water rinses between each step[8].

## 2. Column Packing:

- Create a slurry of the prepared resin in the desired starting buffer (binding buffer).
- Pour the slurry into the chromatography column in a single, continuous motion to avoid introducing air bubbles and to ensure a homogenous, stable packed bed[7].
- Allow the resin to settle under gravity or low pressure. The final packed bed should be uniform and free of cracks or channels.

## 3. Equilibration:

- Once packed, wash the column with 5-10 column volumes (CVs) of the binding buffer.
- Monitor the pH and conductivity of the effluent. The column is equilibrated when the pH and conductivity of the effluent match that of the influent binding buffer.

## 4. Sample Application:

- The sample should be prepared in the binding buffer to ensure the target molecules have the appropriate charge to bind to the resin.
- Load the sample onto the top of the column carefully to avoid disturbing the resin bed[7].

## 5. Wash Step:

- After loading, wash the column with several CVs of the binding buffer.
- This step removes molecules that did not bind to the resin. Collect the flow-through and monitor the UV absorbance (typically at 280 nm for proteins) until it returns to baseline.

#### 6. Elution:

- Elute the bound target molecules by changing the buffer conditions. This is typically achieved by:
  - Increasing Salt Concentration: Introduce a linear gradient or a step-wise increase in the salt concentration (e.g., NaCl) of the buffer. The counter-ions will compete with the bound molecules for the charged sites on the resin, causing the target molecules to elute.
  - Changing pH: Altering the pH of the buffer to change the net charge of the target molecule, causing it to lose its affinity for the resin.
- Collect fractions throughout the elution process for later analysis (e.g., SDS-PAGE, activity assays).

#### 7. Regeneration:

- After the target molecule has been eluted, strip any remaining tightly bound substances from the column by washing with a high-concentration salt buffer (e.g., 1-2 M NaCl).
- The column can then be re-equilibrated with the binding buffer for another run or stored in an appropriate solution (e.g., 20% ethanol) to prevent microbial growth.

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## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]

- 2. 37247-87-3 CAS MSDS (AMBERLITE CG-400) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. Amberlite CG 400 | C21H26N2O3 | CID 2866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.cn [sigmaaldrich.cn]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Amberlite CG-400 safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7765734#amberlite-cg-400-safety-data-sheet-and-handling]

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